

CP 141938 (Atorvastatin Calcium) Disposal & Handling Guide

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Compound of Interest

Compound Name: CP 141938
CAS No.: 182822-62-4
Cat. No.: B029727

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Executive Summary & Chemical Identity

CP 141938 is the internal Pfizer code and common research synonym for Atorvastatin Calcium, a statin used to lower blood cholesterol. While not classified as acutely toxic (P-listed) under RCRA, it is a potent bioactive pharmaceutical ingredient (API). Improper disposal poses significant environmental risks, specifically bioaccumulation in aquatic systems which can disrupt endocrine function in wildlife.

The Directive: All waste streams containing **CP 141938** must be segregated for high-temperature incineration. Under no circumstances should this compound be discharged into municipal sewer systems.^[1]

Chemical Profile

Parameter	Detail
Compound Name	Atorvastatin Calcium (CP 141938)
CAS Number	134523-03-8 (General) / 182822-62-4 (Specific Salt)
Molecular Formula	
Physical State	White to off-white crystalline powder
Solubility	Insoluble in aqueous solutions of pH < 4; Soluble in Methanol, DMSO
Primary Hazard	Aquatic Toxicity; Eye/Skin Irritant (H319, H315)

Strategic Disposal Protocols

The "Why": The Mechanism of Destruction

We do not use chemical deactivation (e.g., bleach/oxidation) for **CP 141938** because the pyrrole ring and fluorinated groups can form toxic byproducts or resist complete degradation. Incineration with flue gas scrubbing is the only method that guarantees the cleavage of the fluorophenyl moiety, preventing downstream environmental contamination.

Workflow A: Solid Waste (Pure API & Expired Lots)

Applicable to: Weighing boats, expired vials, spilled powder.

- Segregation: Do not mix with general trash. Use a dedicated container labeled "Non-Hazardous Pharmaceutical Waste - Incinerate Only."
 - Note: While technically "non-hazardous" under federal RCRA (unless specific state laws apply), best practice in R&D is to treat it as hazardous to ensure incineration.
- Containment: Double-bag the solid waste in polyethylene bags (minimum 2 mil thickness) or place inside a rigid High-Density Polyethylene (HDPE) drum.
- Labeling: Label must read: "Contains Atorvastatin Calcium.[2] Bioactive Solid. DO NOT RECYCLE."

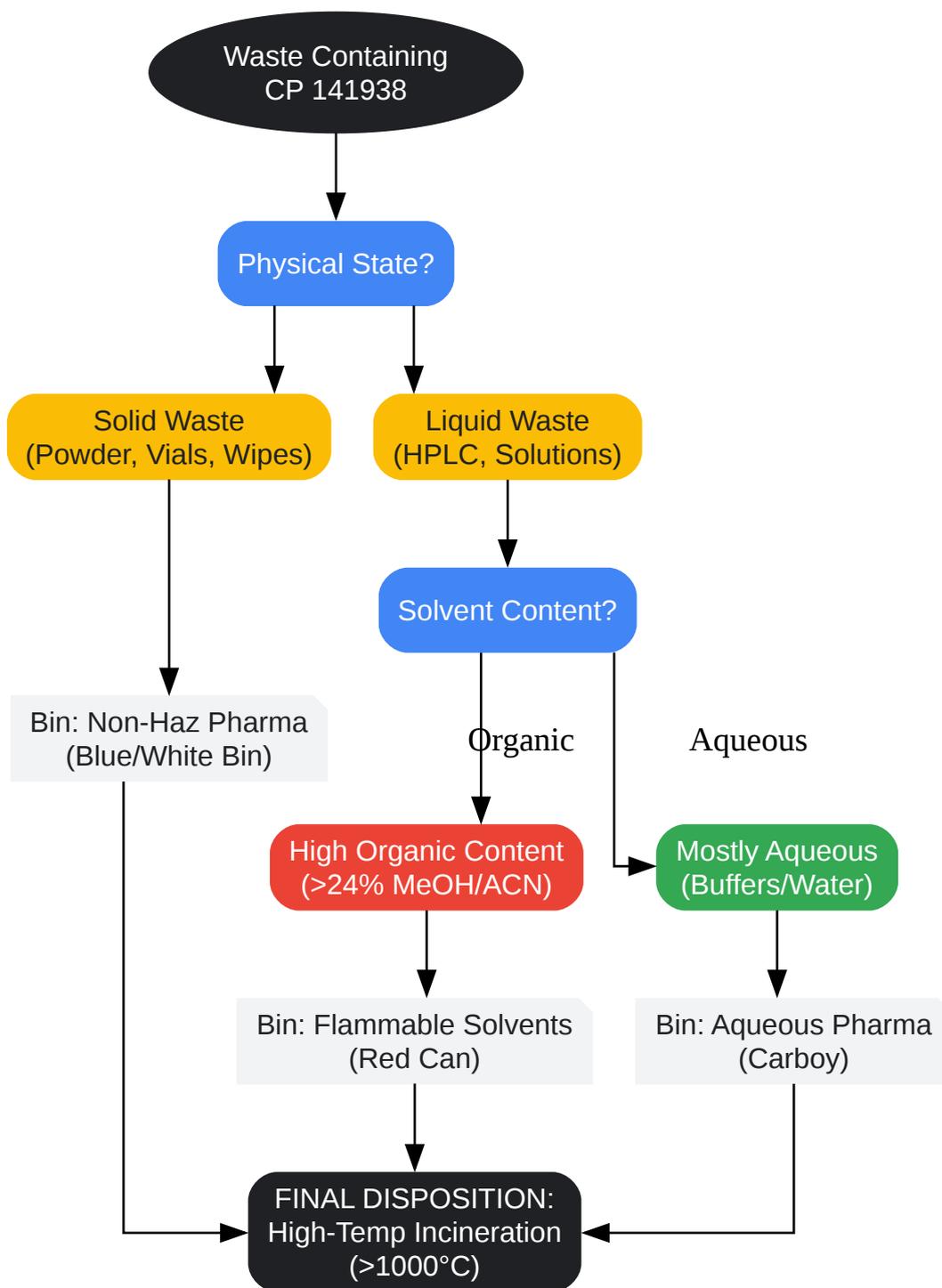
Workflow B: Liquid Waste (HPLC & Mother Liquors)

Applicable to: HPLC effluent (Methanol/Acetonitrile mixtures), dissolution testing media.

- Solvent Compatibility: **CP 141938** is often dissolved in methanol or DMSO.
 - If Organic Solvent > 24%: Segregate into "Flammable Solvents" waste stream. The high BTU value of the solvent will fuel the incinerator, ensuring destruction of the API.
 - If Aqueous: Do NOT pour down the drain. Collect in a carboy labeled "Aqueous Pharmaceutical Waste."
- pH Caution: Avoid mixing with strong acids in the waste drum, as precipitation of the free acid form of Atorvastatin may occur, creating sludge that clogs disposal pumps.

Visual Decision Logic (Disposal Tree)

The following diagram illustrates the critical decision points for segregating **CP 141938** waste streams to ensure compliance with EPA Subpart P and best environmental practices.



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Figure 1: Decision matrix for segregating **CP 141938** waste streams. Note that all paths lead to incineration to prevent aquatic bioaccumulation.

Emergency Procedures: Spill Management

Immediate Action: Stop the work, alert nearby personnel, and don PPE.

Personal Protective Equipment (PPE)

- Respiratory: N95 or P100 respirator (if powder is aerosolized).
- Skin: Nitrile gloves (double gloving recommended for pure powder).
- Eyes: Safety glasses with side shields.

Cleanup Protocol

- Powder Spills:
 - Do NOT Dry Sweep: This generates dust.
 - Technique: Cover the spill with a damp paper towel (water or dilute methanol) to suppress dust. Wipe inward from the periphery to the center.
 - Disposal: Place all wipes and gloves into the Solid Pharmaceutical Waste bin.
- Liquid Spills:
 - Absorb with inert material (vermiculite or chem-pads).
 - Do not use bleach (potential reactivity). Wash the area with simple soap and water after bulk removal.^{[3][4]}

Regulatory Context

- EPA Subpart P (40 CFR Part 266): As of 2019, the EPA prohibits the sewerage of hazardous waste pharmaceuticals. While Atorvastatin is not P-listed, many institutions voluntarily adopt Subpart P standards for all API waste to ensure compliance and environmental stewardship.
- Aquatic Toxicity: The "No Observed Effect Concentration" (NOEC) for statins in aquatic environments is low. Standard wastewater treatment plants (WWTP) do not effectively filter these molecules, making source control (your lab) the only effective barrier.

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